

A Technical Guide to D-Tyrosine-d7: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Tyrosine-d7*

Cat. No.: *B12316010*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **D-Tyrosine-d7**, a deuterated isotopologue of the non-proteinogenic amino acid D-Tyrosine. This document details its molecular weight and chemical formula, and explores its primary application as an internal standard in quantitative mass spectrometry-based analyses. The guide also presents a generalized experimental workflow for its use in such applications.

Core Physicochemical Properties

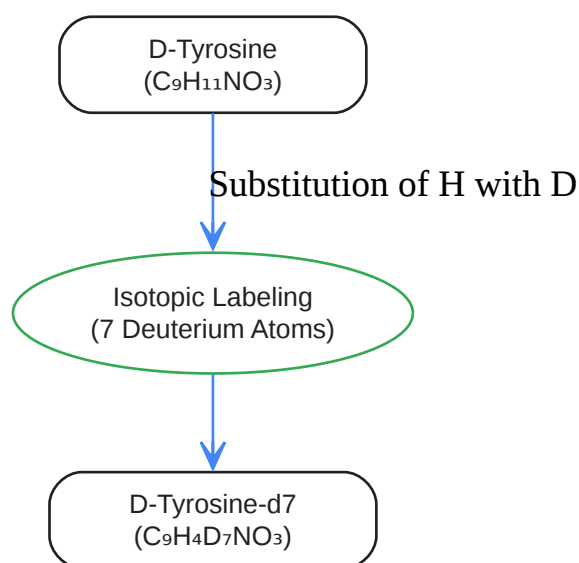
Stable isotope-labeled compounds, such as **D-Tyrosine-d7**, are essential tools in analytical and metabolic research. The incorporation of deuterium atoms results in a compound that is chemically identical to its non-labeled counterpart but has a higher mass. This mass difference allows for its use as an internal standard to improve the accuracy and precision of quantitative analyses by correcting for variability during sample preparation and analysis.

The key quantitative data for **D-Tyrosine-d7** and its non-deuterated form are summarized in the table below for direct comparison.

| Compound | Chemical Formula | Molecular Weight (g/mol) |
|---------------|------------------|----------------------------|
| D-Tyrosine | $C_9H_{11}NO_3$ | 181.19 |
| D-Tyrosine-d7 | $C_9H_4D_7NO_3$ | 188.23 |

Isotopologue Relationship

D-Tyrosine-d7 is a synthetic isotopologue of D-Tyrosine where seven hydrogen atoms have been replaced by deuterium atoms. This substitution is most commonly on the phenyl ring and the beta-carbon, which does not significantly alter the chemical properties of the molecule but provides a distinct mass shift, making it an ideal internal standard for mass spectrometry applications.



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Caption: Structural relationship between D-Tyrosine and **D-Tyrosine-d7**.

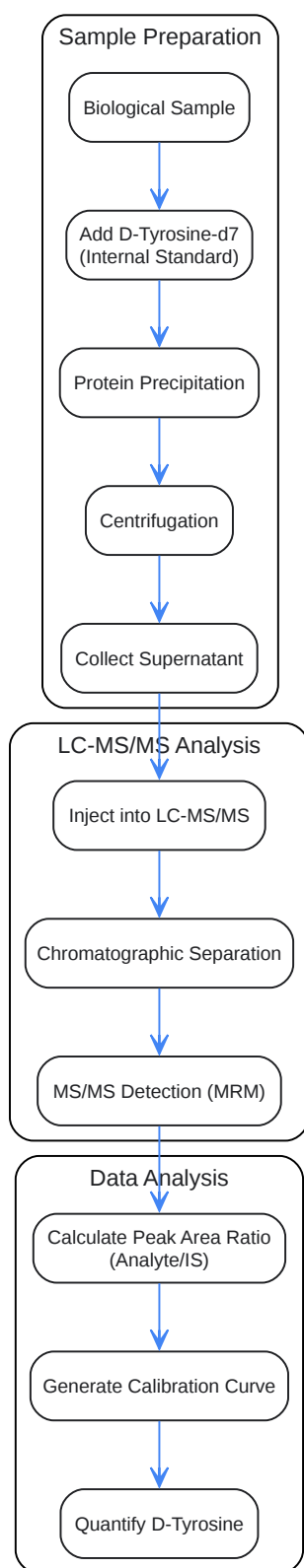
Application in Quantitative Analysis: A Generalized Experimental Workflow

D-Tyrosine-d7 serves as an excellent internal standard for the accurate quantification of D-Tyrosine in various biological matrices. The following is a generalized workflow for its use in a liquid chromatography-mass spectrometry (LC-MS) based quantitative assay. Stable isotope-labeled internal standards are crucial for correcting analytical variability.

Experimental Protocol:

A detailed protocol for the use of **D-Tyrosine-d7** as an internal standard would be specific to the matrix and analytical instrumentation. However, a general outline is provided below.

- Sample Preparation:
 - To a known volume or weight of the biological sample (e.g., plasma, tissue homogenate), add a precise amount of **D-Tyrosine-d7** solution of a known concentration.
 - Perform protein precipitation, typically with a cold organic solvent like acetonitrile or methanol, to remove larger proteins.
 - Vortex and centrifuge the sample to pellet the precipitated proteins.
 - Collect the supernatant for analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into an LC-MS/MS system.
 - Separate the analyte (D-Tyrosine) and the internal standard (**D-Tyrosine-d7**) from other matrix components using a suitable liquid chromatography column and mobile phase gradient.
 - Detect and quantify the analyte and internal standard using tandem mass spectrometry (MS/MS) in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for both D-Tyrosine and **D-Tyrosine-d7** should be monitored.
- Data Analysis:
 - Calculate the peak area ratio of the analyte (D-Tyrosine) to the internal standard (**D-Tyrosine-d7**).
 - Generate a calibration curve by analyzing a series of calibration standards with known concentrations of D-Tyrosine and a constant concentration of **D-Tyrosine-d7**.
 - Determine the concentration of D-Tyrosine in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Generalized workflow for quantitative analysis using **D-Tyrosine-d7**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com